

# A Comparative Performance Analysis: Disperse Yellow 65 Versus Modern Heterocyclic Azo Dyes

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## Compound of Interest

Compound Name: Disperse yellow 65 (C.I. 671205)

Cat. No.: B157447

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A comprehensive evaluation of the performance characteristics of the traditional anthraquinone dye, Disperse Yellow 65, against contemporary heterocyclic azo disperse dyes, offering researchers and scientists valuable insights for material selection in drug development and other advanced applications.

This guide presents a detailed comparison of the performance attributes of C.I. Disperse Yellow 65, a well-established anthraquinone-based dye, with a representative modern heterocyclic azo disperse dye, C.I. Disperse Yellow 82. The analysis focuses on key performance indicators critical for demanding applications, including light fastness, wash fastness, and thermal stability. All experimental data is presented in a clear, tabular format, and detailed methodologies for the cited experiments are provided to ensure reproducibility.

## Executive Summary

Disperse Yellow 65, a member of the anthraquinone class, has long been a benchmark for high-performance yellow disperse dyes, valued for its excellent light fastness.<sup>[1]</sup> However, the evolution of dye chemistry has introduced a new generation of heterocyclic azo dyes that offer competitive and, in some aspects, superior performance. This guide demonstrates that while Disperse Yellow 65 maintains a strong position in light fastness, modern heterocyclic azo dyes like Disperse Yellow 82 present a compelling alternative with a balanced profile of good fastness properties.

## Data Presentation: A Side-by-Side Comparison

The following table summarizes the key performance indicators for Disperse Yellow 65 and the selected modern heterocyclic azo dye, C.I. Disperse Yellow 82.

Performance Parameter	C.I. Disperse Yellow 65 (Anthraquinone)	C.I. Disperse Yellow 82 (Heterocyclic Azo)
C.I. Name	Disperse Yellow 65	Disperse Yellow 82
CAS Number	10116-20-8[1][2]	12239-58-6[3][4][5]
Molecular Formula	C <sub>21</sub> H <sub>12</sub> N <sub>2</sub> O <sub>2</sub> S[2][6]	C <sub>20</sub> H <sub>19</sub> N <sub>3</sub> O <sub>2</sub> [3][4][5]
Molecular Weight	356.40 g/mol [2][6]	333.38 g/mol [3][4]
Light Fastness (ISO 105-B02)	6-7[1]	4-5[4]
Wash Fastness (ISO 105-C06)	4-5[1]	4-5[4]
Perspiration Fastness	5[7]	5[4]
Ironing Fastness	4-5[7]	4[4]

## Key Performance Attributes

### Light Fastness

Disperse Yellow 65 exhibits outstanding light fastness with a rating of 6-7 on the ISO scale, making it highly suitable for applications requiring exceptional resistance to fading upon exposure to light.[1] Modern heterocyclic azo dyes, as represented by Disperse Yellow 82, typically offer good light fastness, with a rating of 4-5.[4] While not as high as the anthraquinone counterpart, this level of performance is sufficient for a wide range of applications where extreme light stability is not the primary concern.

### Wash Fastness

Both Disperse Yellow 65 and Disperse Yellow 82 demonstrate very good wash fastness, with ratings of 4-5.[1][4] This indicates that both dye types exhibit excellent stability during laundering processes, with minimal color loss or staining of adjacent fabrics. This comparable performance highlights the advancements in the molecular design of modern azo dyes to rival the robustness of traditional anthraquinone structures.

## Thermal Stability

While specific decomposition temperatures from comparative thermogravimetric analysis (TGA) were not available in the direct search results, the general understanding is that the thermal stability of disperse dyes is a critical parameter, especially for dyeing processes that involve high temperatures. The stability of a dye upon heating can influence its sublimation fastness and the final color yield. Both anthraquinone and heterocyclic azo disperse dyes are designed for application on polyester at high temperatures, suggesting they possess adequate thermal stability for typical dyeing cycles.

## Experimental Protocols

The performance data presented in this guide is based on standardized testing methodologies. Below are detailed protocols for the key experiments cited.

### Light Fastness Testing (ISO 105-B02)

This method determines the resistance of the color of textiles to the action of an artificial light source representative of natural daylight (D65).

Apparatus:

- Xenon arc fading lamp apparatus[8][9]
- Blue wool references (Scale 1-8)[10]
- Grey scale for assessing change in color[10]
- Specimen holders
- Masking cards

Procedure:

- A specimen of the dyed textile is mounted on a holder alongside a set of blue wool references.[8]
- Part of the specimen and the blue wool references are covered with an opaque mask.

- The mounted specimens are placed in the xenon arc fading lamp apparatus.
- The samples are exposed to the artificial light under controlled conditions of temperature and humidity.[8]
- The exposure is continued until a specified color change is observed on the blue wool references.
- The change in color of the test specimen is assessed by comparing the exposed and unexposed portions with the grey scale for color change. The light fastness rating is determined by identifying which blue wool reference shows a similar degree of fading to the test specimen.[11]

## Wash Fastness Testing (ISO 105-C06)

This method is intended for determining the resistance of the color of textiles to domestic or commercial laundering procedures.

Apparatus and Reagents:

- Washing device (e.g., Launder-Ometer) with stainless steel containers and balls[12][13]
- Multifibre adjacent fabric[14]
- Standard reference detergent (e.g., ECE detergent)[14]
- Sodium perborate (if required by the specific test procedure)[14]
- Grey scale for assessing change in color and staining[14]

Procedure:

- A 100 mm x 40 mm specimen of the dyed fabric is prepared.[13]
- The specimen is sewn together with a piece of multifibre adjacent fabric of the same dimensions.[14]

- The composite specimen is placed in a stainless steel container with a specified number of steel balls and the prepared washing solution.[\[12\]](#)[\[13\]](#)
- The container is sealed and placed in the washing device, which is operated at a specified temperature and for a specific duration (e.g., 40°C for 30 minutes for the A2S test).[\[14\]](#)
- After the washing cycle, the composite specimen is removed, rinsed, and dried.[\[12\]](#)
- The change in color of the specimen is assessed using the grey scale for color change. The degree of staining on each component of the multifibre adjacent fabric is assessed using the grey scale for staining.[\[14\]](#)

## Thermogravimetric Analysis (TGA)

TGA is a technique in which the mass of a substance is monitored as a function of temperature or time as the sample specimen is subjected to a controlled temperature program in a controlled atmosphere.

Apparatus:

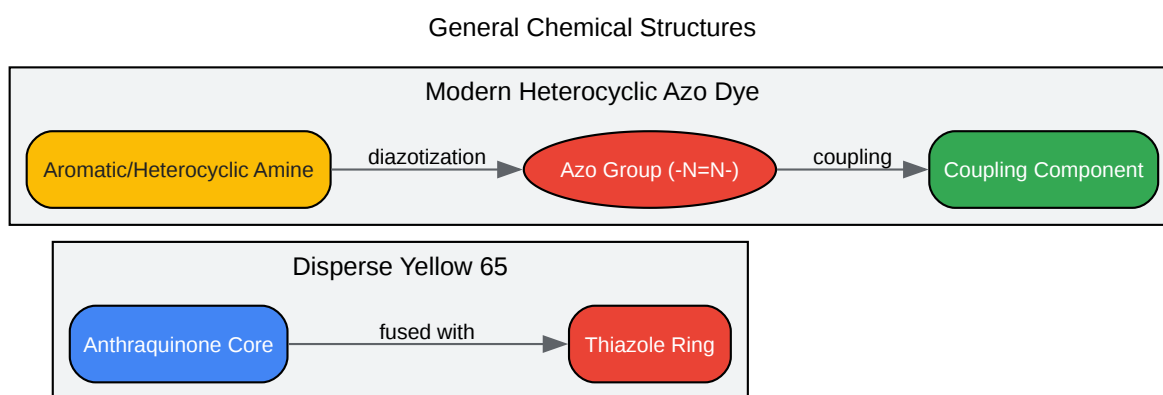
- Thermogravimetric analyzer consisting of a precision balance, a furnace, a temperature programmer, and a data acquisition system.

Procedure:

- A small, accurately weighed sample of the dye is placed in a sample pan.
- The pan is placed on the balance within the furnace.
- The furnace is heated at a controlled rate (e.g., 10°C/min) under a specific atmosphere (e.g., nitrogen or air).
- The mass of the sample is continuously recorded as the temperature increases.
- The resulting data is plotted as mass or percentage of initial mass versus temperature, creating a TGA curve. The decomposition temperature is typically identified as the temperature at which a significant weight loss begins.

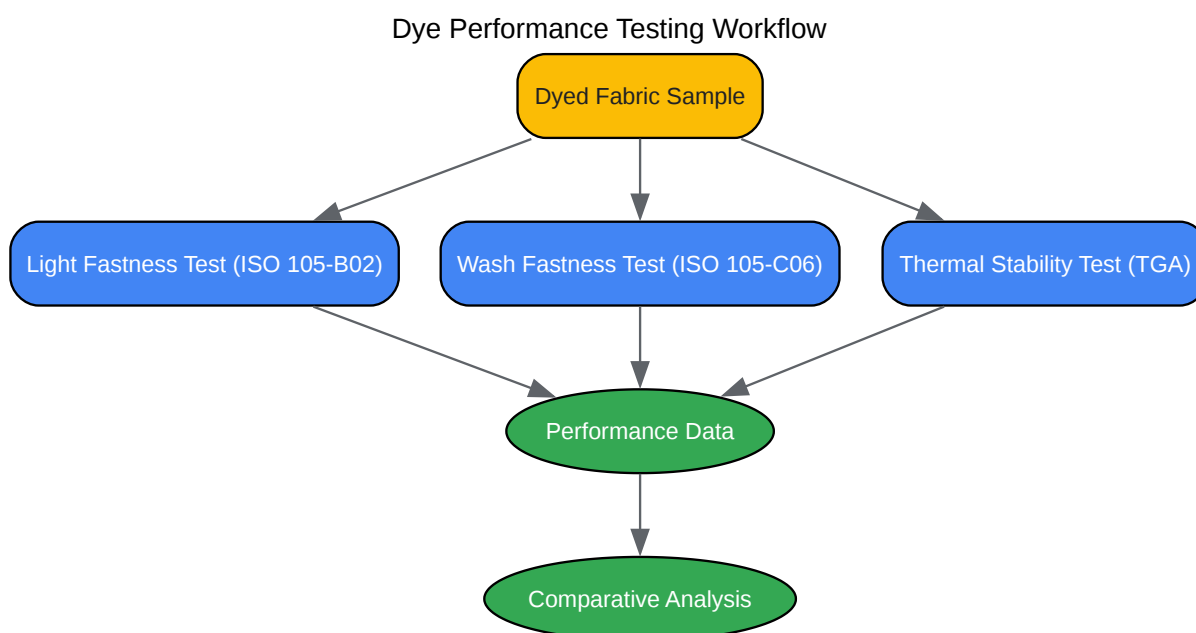
## Visualizing the Concepts

To aid in the understanding of the concepts discussed, the following diagrams illustrate the general chemical structures and the experimental workflow for performance testing.



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Caption: General structural motifs of Disperse Yellow 65 and a modern heterocyclic azo dye.



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